

Technical Guide: Bis(2-chlorophenyl) sulfide Safety & Handling

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Compound of Interest

Compound Name: *Bis(2-chlorophenyl) sulfide*

CAS No.: 5097-95-0

Cat. No.: B12731701

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Executive Summary & Compound Identity

Bis(2-chlorophenyl) sulfide (CAS: 5097-95-0) is a specialized organosulfur intermediate used primarily in the synthesis of heterocyclic pharmaceuticals and agrochemicals. It serves as a lipophilic scaffold in medicinal chemistry, often acting as a precursor to sulfonyl-based inhibitors or tricyclic neuroleptic agents.

CRITICAL SAFETY DISTINCTION: Do NOT confuse this compound with Bis(2-chloroethyl) sulfide (Sulfur Mustard/Mustard Gas, CAS: 505-60-2).

- **Bis(2-chlorophenyl) sulfide** (Target): Aromatic thioether. Solid/High-boiling liquid. Irritant.
- Bis(2-chloroethyl) sulfide (Mustard Gas): Aliphatic thioether. Volatile liquid. Potent Vesicant/Blister Agent.^{[1][2][3]}

This guide focuses strictly on the aromatic intermediate (CAS 5097-95-0).

Physicochemical Profile^{[2][3][4][5][6][7][8][9][10][11]}

Property	Data	Note
Chemical Name	Bis(2-chlorophenyl) sulfide	IUPAC: 1-Chloro-2-(2-chlorophenyl)sulfanylbenzene
CAS Number	5097-95-0	Verified Identifier
Molecular Formula	C ₁₂ H ₈ Cl ₂ S	
Molecular Weight	255.16 g/mol	
Structure	(2-Cl-C ₆ H ₄) ₂ S	Ortho-substituted diaryl sulfide
Physical State	Pale yellow solid or semi-solid	Analog Inference:[4] 4,4'-isomer MP is ~96°C; ortho isomer likely lower due to sterics.
Solubility	Insoluble in water; Soluble in DCM, DMSO, Chloroform	Lipophilic character

Hazard Identification & Risk Assessment

While less toxic than its aliphatic analogs, **Bis(2-chlorophenyl) sulfide** poses significant risks due to its irritant properties and potential for releasing toxic byproducts upon decomposition.

GHS Classification (Derived from Structural Analogs)

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.
 - H319: Causes serious eye irritation.
 - H335: May cause respiratory irritation.[1][3]
 - H411: Toxic to aquatic life with long-lasting effects (Common for chlorinated aromatics).

Decomposition Hazards

Thermal decomposition or combustion releases toxic fumes:

- Hydrogen Chloride (HCl): Corrosive gas.
- Sulfur Oxides (SO_x): Respiratory irritants.
- Carbon Monoxide (CO): Asphyxiant.

Safe Handling & Storage Protocols

Hierarchy of Controls

- Engineering Controls (Primary):
 - Handle exclusively within a certified chemical fume hood.
 - Ensure airflow >100 fpm (feet per minute) at the sash face.
- Administrative Controls:
 - Designate a "Sulfur Work Area" to contain potential odors.
 - Restrict access to authorized personnel only.
- Personal Protective Equipment (PPE):
 - Gloves: Nitrile (0.11 mm min) for splash protection; Silver Shield/4H for prolonged handling.
 - Eye Protection: Chemical safety goggles (ANSI Z87.1).
 - Body: Lab coat + chemical-resistant apron if handling >5g.

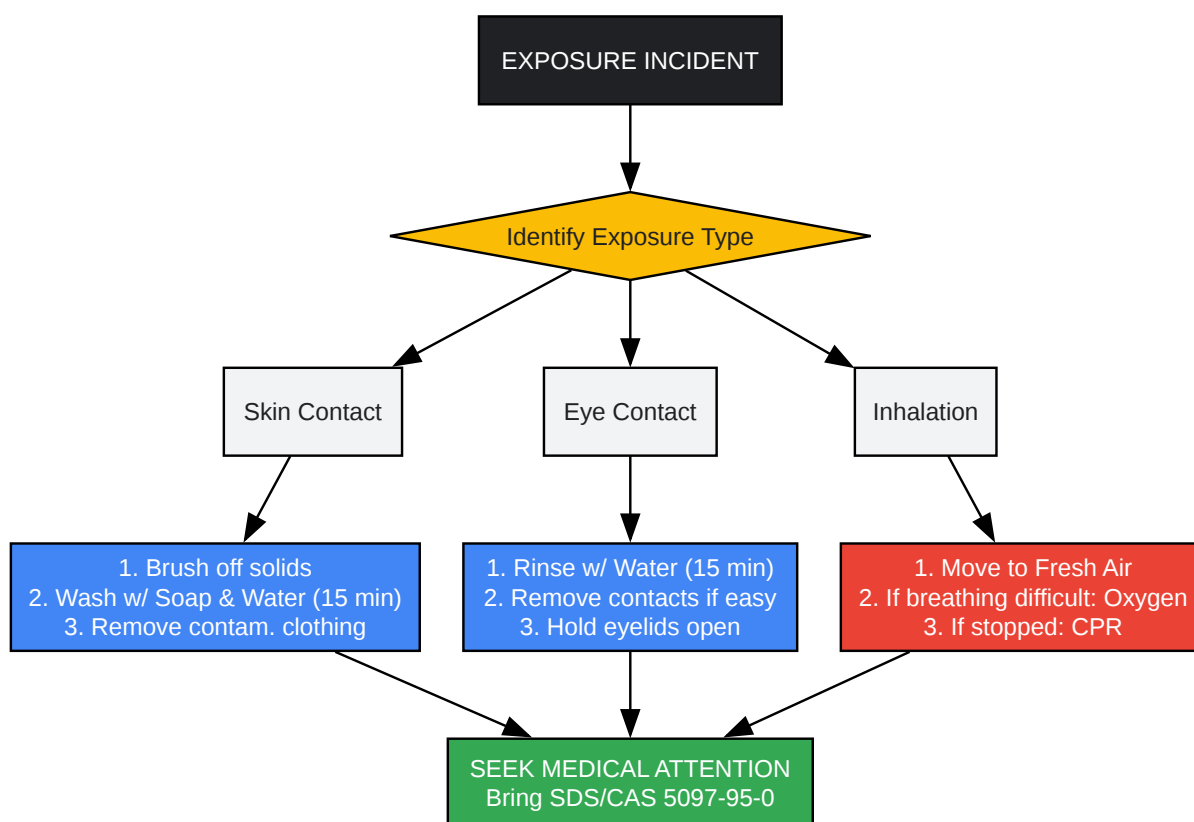
Storage Logic

- Condition: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under Inert Gas (Argon/Nitrogen).

- Reasoning: Thioethers are susceptible to slow oxidation to sulfoxides (S=O) and sulfones (O=S=O) upon exposure to atmospheric oxygen, altering potency.
- Incompatibilities: Strong Oxidizing Agents (Peroxides, Permanganates), Active Metals.

Emergency Response & First Aid

The following workflow outlines the decision logic for exposure incidents.



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Figure 1: Emergency Response Decision Matrix for **Bis(2-chlorophenyl) sulfide** exposure.

Synthesis & Application Context

Understanding the synthesis provides context for impurity profiles (e.g., residual thiols).

Common Synthetic Route (Ullmann Coupling)

The formation of the diaryl sulfide bond typically involves the coupling of a thiol with an aryl halide.

Reaction: 2-Chlorothiophenol + 1-Bromo-2-chlorobenzene + Base (K_2CO_3) → **Bis(2-chlorophenyl) sulfide**

- Catalyst: Copper(I) Iodide (CuI) or Palladium species.
- Safety Implication: Residual 2-Chlorothiophenol is significantly more odorous and toxic than the product. Ensure thorough washing (NaOH) during workup to remove unreacted thiols.

Drug Development Utility

This scaffold is used to probe the "Ortho Effect" in Structure-Activity Relationships (SAR). The steric bulk of the ortho-chlorines forces the two phenyl rings into a non-planar conformation, which is critical for fitting into specific hydrophobic pockets in enzymes (e.g., COX-2 inhibitors or specific GPCRs).

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 10461, Sulfur Mustard (Contrast Reference). Retrieved from [[Link](#)]
- Pharmaffiliates. (2025). Bis(2-Chlorophenyl)sulfane (CAS 5097-95-0) Product Data. Retrieved from [[Link](#)]
- Centers for Disease Control and Prevention (CDC). (2013). Medical Management Guidelines for Blister Agents. Retrieved from [[Link](#)]

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Sources

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- [2. centerforhealthsecurity.org \[centerforhealthsecurity.org\]](https://www.centerforhealthsecurity.org)
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- To cite this document: BenchChem. [Technical Guide: Bis(2-chlorophenyl) sulfide Safety & Handling]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12731701/docs#technical-guide-bis-2-chlorophenyl-sulfide-safety-handling\]](https://www.benchchem.com/product/b12731701/docs#technical-guide-bis-2-chlorophenyl-sulfide-safety-handling)

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